

Application Notes and Protocols for D-Galactose- $^{13}\text{C}_6$ Metabolic Flux Analysis (MFA)

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Compound of Interest

Compound Name: D-Galactose- $^{13}\text{C}_6$

Cat. No.: B12396174

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Introduction

Metabolic Flux Analysis (MFA) using stable isotope tracers is a powerful technique to elucidate the intricate network of metabolic pathways within living cells. D-Galactose- $^{13}\text{C}_6$, a uniformly labeled stable isotope of galactose, serves as an invaluable tracer for investigating galactose metabolism and its interplay with central carbon metabolism. By tracing the fate of the ^{13}C -labeled carbon atoms from galactose through various metabolic reactions, researchers can quantify the rates (fluxes) of individual enzymatic reactions, identify active metabolic pathways, and understand how these pathways are rewired in response to genetic perturbations, disease states, or drug treatments.

These application notes provide a comprehensive overview and detailed protocols for conducting D-Galactose- $^{13}\text{C}_6$ MFA experiments in mammalian cell culture, from experimental design and cell labeling to sample analysis and data interpretation.

Key Applications

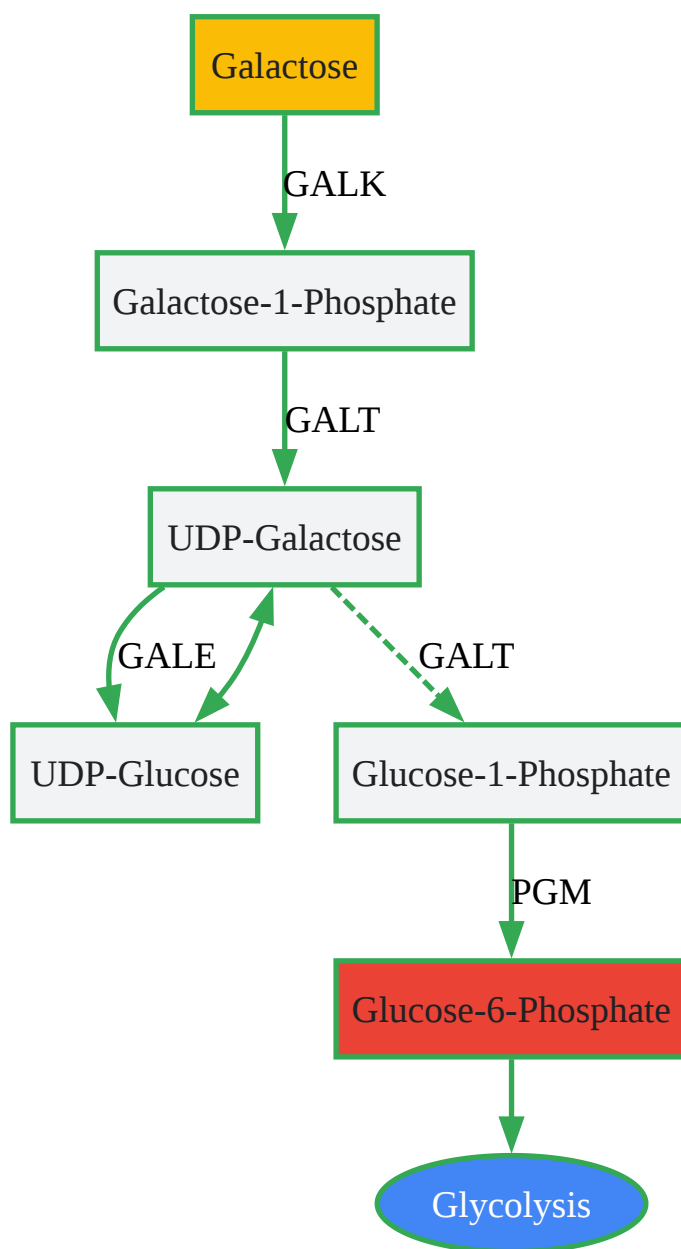
- **Elucidating Galactose Metabolism:** Quantifying the flux through the Leloir pathway, the primary route for galactose catabolism.
- **Investigating Glycolysis and Pentose Phosphate Pathway (PPP):** Determining the contribution of galactose to glycolysis and the PPP after its conversion to glucose-6-

phosphate.

- Probing the Tricarboxylic Acid (TCA) Cycle: Tracing the entry of galactose-derived carbons into the TCA cycle to assess mitochondrial activity.
- Cancer Metabolism Research: Understanding how cancer cells utilize galactose as an alternative fuel source and how this impacts their metabolic phenotype.
- Drug Discovery and Development: Assessing the effect of drug candidates on galactose metabolism and related pathways.
- Inborn Errors of Metabolism: Studying the metabolic consequences of genetic defects in galactose metabolism, such as galactosemia.

Experimental Workflow Overview

A typical D-Galactose-¹³C₆ MFA experiment involves several key stages, from initial cell culture to the final flux map generation.



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